

# "Methyl 5-amino-2-bromoisonicotinate" CAS number 1363383-38-3

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## Compound of Interest

Compound Name: *Methyl 5-amino-2-bromoisonicotinate*

Cat. No.: *B580189*

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## Technical Data Sheet: Methyl 5-amino-2-bromoisonicotinate

CAS Number: 1363383-38-3

Synonyms:

- Methyl 5-amino-2-bromopyridine-4-carboxylate
- 5-Amino-2-bromo-4-pyridinecarboxylic acid methyl ester
- 5-氨基-2-溴-4-吡啶甲酸甲酯

This document provides a summary of the available technical information for **Methyl 5-amino-2-bromoisonicotinate**, a substituted pyridine derivative. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

A compilation of the known physical and chemical properties of **Methyl 5-amino-2-bromoisonicotinate** is presented in the table below. This data is aggregated from various chemical supplier databases.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	231.05 g/mol	[1]
IUPAC Name	methyl 5-amino-2-bromoisonicotinate	-
Appearance	White to Light yellow to Light orange powder to crystal	-
Melting Point	177.0 to 181.0 °C	-
Purity	>98.0% (GC)(N)	-
InChI	InChI=1S/C7H7BrN2O2/c1-12-7(11)4-2-6(8)10-3-5(4)9/h2-3H,9H2,1H3	[1][2]
InChIKey	UZEMVZOYYXPGSQ-UHFFFAOYSA-N	-
SMILES	COC(=O)c1cncc(Br)c1N	-

## Applications in Research and Development

**Methyl 5-amino-2-bromoisonicotinate** is classified as a versatile building block in organic synthesis.[3] Its structural features, a pyridine ring substituted with amino, bromo, and methyl ester functional groups, make it a valuable intermediate for the synthesis of more complex molecules. While specific applications of this exact isomer are not widely documented in peer-reviewed literature, related isomers such as Methyl 2-amino-5-bromoisonicotinate are utilized in several research areas:

- **Pharmaceutical Development:** As an intermediate in the synthesis of novel therapeutic agents. The presence of the bromine atom and the amino group provides reactive sites for further chemical modifications, which is a key feature in developing new drugs.[4][5] Isomers are being explored in the development of treatments for neurological disorders, as well as for anti-tuberculosis and anti-cancer therapies.[4]

- **Agrochemical Research:** The pyridine core is a common scaffold in agrochemicals. This compound could serve as a precursor for the synthesis of new herbicides, insecticides, or fungicides.[4]
- **Materials Science:** The functional groups on the molecule allow for its potential incorporation into polymers or coatings to create materials with specific chemical properties.[4]

## Safety and Handling

Based on available Material Safety Data Sheets (MSDS) for this and structurally similar compounds, the following safety precautions should be observed:

- **Health Hazards:** May cause skin irritation, serious eye irritation, and respiratory irritation.
- **Handling:** Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection. Wash hands and any exposed skin thoroughly after handling.
- **Storage:** Store in a well-ventilated place. Keep the container tightly closed.
- **Disposal:** Dispose of contents and container to an approved waste disposal plant.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Methyl 5-amino-2-bromoisonicotinate** are not readily available in published scientific literature. However, general synthetic strategies for related aminobromopyridine esters can be inferred. The synthesis would likely involve a multi-step process starting from a suitable pyridine precursor, followed by bromination, amination, and esterification reactions. The specific reaction conditions, catalysts, and purification methods would require development and optimization in a laboratory setting.

## Biological Activity and Signaling Pathways

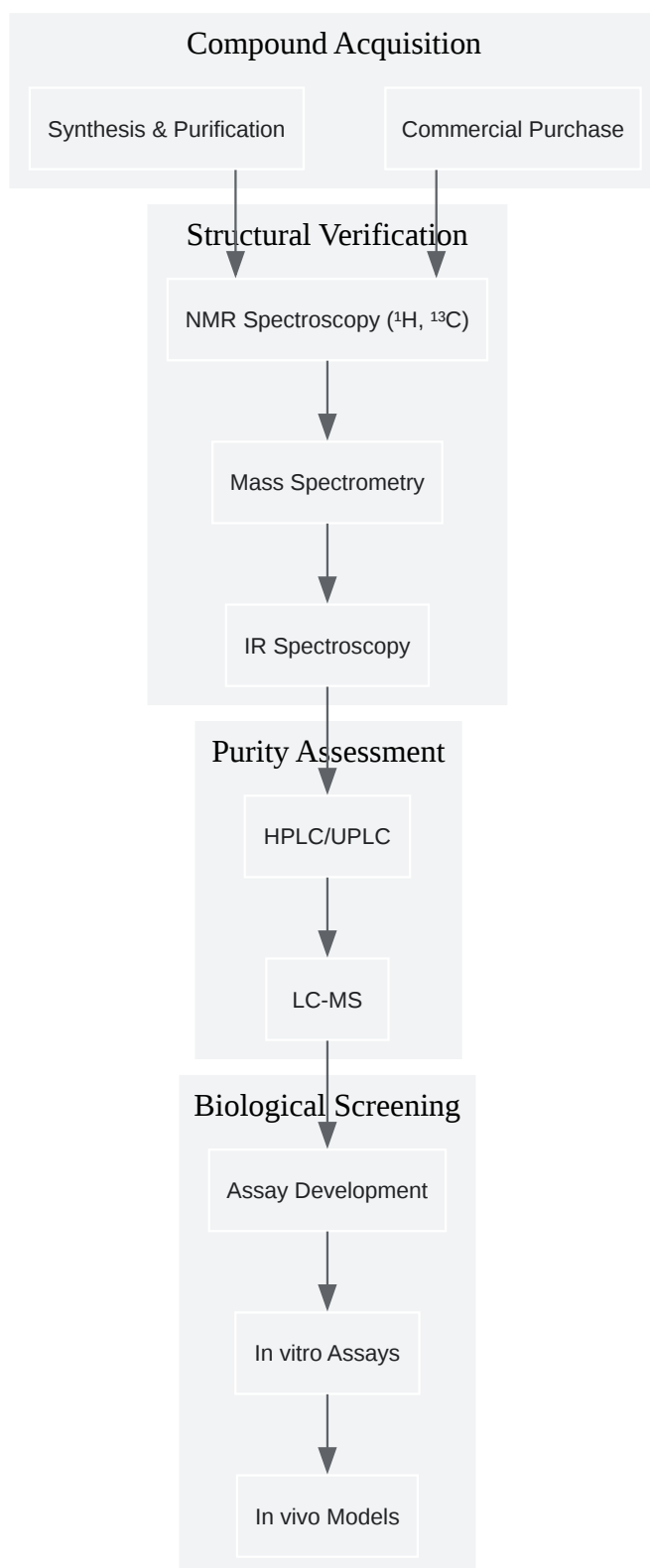
There is no publicly available data on the biological activity of **Methyl 5-amino-2-bromoisonicotinate**. Consequently, no quantitative data (e.g.,  $IC_{50}$ ,  $EC_{50}$ ) can be presented. Furthermore, there is no information linking this specific compound to any biological signaling pathways.

## Spectral Data

No experimentally determined spectral data (NMR, IR, MS) for **Methyl 5-amino-2-bromoisonicotinate** are available in public spectral databases. Researchers interested in this compound would need to perform their own analytical characterization.

## Logical Workflow for Characterization

For researchers who have synthesized or acquired **Methyl 5-amino-2-bromoisonicotinate**, a logical workflow for its characterization and initial screening would be as follows:



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Caption: Logical workflow for the characterization and screening of **Methyl 5-amino-2-bromoisonicotinate**.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive literature search or experimental validation. Users should exercise their own judgment and take appropriate safety precautions when handling this chemical.

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## References

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